

# Resolving peak overlapping in nitrosamine isomer separation

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## Compound of Interest

Compound Name: *3-Carboxypropyl-(2-propenyl)nitrosamine*

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Technical Support Center: Resolving Peak Overlapping in Nitrosamine Isomer Separation

## Introduction: The Isomer Challenge in Nitrosamine Analysis

From the Desk of the Senior Application Scientist: Welcome. If you are reading this, you are likely facing one of the most persistent hurdles in trace-level nitrosamine analysis: peak overlapping.<sup>[1]</sup> Whether you are dealing with Nitrosamine Drug Substance-Related Impurities (NDSRIs) co-eluting with APIs, or the confusing phenomenon of rotamers splitting your standard peaks, this guide is designed to navigate you through the physicochemical realities of these separations.

Our approach here is not just "trial and error." We apply mechanistic reasoning—leveraging

-  
interactions, thermodynamic control of rotamers, and orthogonal mass spectrometry—to achieve resolution.

## Part 1: Troubleshooting Guide (Q&A Format)

### Scenario A: "I see two distinct peaks for my single nitrosamine standard. Is my standard contaminated?"

Diagnosis: This is likely not contamination. You are observing rotational isomerism (rotamers). Nitrosamines possess a partial double bond character between the N-N atoms due to resonance delocalization of the lone pair on the amine nitrogen. This creates a high energy barrier to rotation, resulting in distinct E (trans) and Z (cis) conformers.

Technical Insight:

- Symmetric Nitrosamines (e.g., NDMA, NDEA): The E and Z forms are chemically equivalent; you see one peak.
- Asymmetric Nitrosamines (e.g., NMBA, NMPA, most NDSRIs): The E and Z forms are chemically distinct and interact differently with the stationary phase, often resolving into two peaks.

Resolution Protocol:

- The Temperature Test:
  - Run your column at ambient temperature. Note the split.
  - Increase column temperature to 50°C - 60°C.
  - Observation: If the peaks merge (coalesce) or the "valley" between them rises, they are rotamers. Higher thermal energy overcomes the rotational barrier ( ).
- Quantification Strategy (Regulatory Compliant):
  - Do not try to baseline separate them if they are rotamers.
  - Action: Integrate both peaks and sum the total area. This approach is accepted by FDA and EMA as the rotamer ratio is constant at equilibrium but can shift during the run.

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*Critical Note: If the peaks do not change profile with temperature, you may have a positional isomer or a structural impurity.*

## Scenario B: "My NDSRI peak is buried under the tail of the massive API peak."

Diagnosis: This is the classic "Dynamic Range" problem. You are injecting high concentrations (mg/mL) to see ng/mL impurities. The API tailing is due to mass overload saturating the stationary phase.

Technical Insight: Standard C18 columns often fail here because both the API and the NDSRI share the same hydrophobic backbone. You need orthogonal selectivity—specifically mechanisms that target the nitroso group or the aromatic system differently than the alkyl chain.

Resolution Protocol:

- Switch Stationary Phase Chemistry:
  - Biphenyl or Phenyl-Hexyl Columns: These phases offer - interactions.<sup>[2]</sup><sup>[3]</sup> The nitroso group ( ) is electron-withdrawing, altering the electron density of the aromatic ring in the NDSRI compared to the amine API. This often shifts the NDSRI away from the API.
  - Porous Graphitic Carbon (PGC): Excellent for polar nitrosamines that elute in the void volume on C18.
- Modify Mobile Phase pH:

- Nitrosamines are generally non-ionizable (neutral) at pH 1–10.
- APIs are often basic.
- Action: Adjust pH to keep the API fully ionized (minimizing hydrophobic retention) or neutral, whichever moves it away from the neutral nitrosamine. High pH (ammonium bicarbonate, pH 8-9) is often effective for basic APIs on hybrid columns, reducing retentivity of the charged API while the neutral nitrosamine retention remains constant.

## Scenario C: "I have a peak at the NDMA retention time, but the ion ratio is failing."

Diagnosis: You are likely seeing DMF (Dimethylformamide) interference. DMF is a common solvent and has an isotope (

or

) that creates a signal at  $m/z$  75.0 (same as NDMA).

Resolution Protocol:

- Chromatographic Separation:
  - DMF usually elutes very close to NDMA on C18.
  - Action: Use a Wax (PEG) column or a specialized Activated Carbon column. These retain polar solvents differently than alkyl-bonded phases.
- Mass Spectrometry Confirmation:
  - Monitor the MRM transition 75.0
  - 58.0 (loss of -OH, characteristic of NDMA). DMF does not show this transition.
  - If using HRMS, the mass difference is distinct:
    - NDMA (
    - ): 74.0480 Da

- DMF (

): 73.0528 Da (Isotopes will differ).

## Part 2: Method Development Workflow

The following diagram illustrates the decision logic for resolving overlapping peaks in nitrosamine analysis.



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Figure 1: Decision tree for troubleshooting peak overlapping in nitrosamine analysis, distinguishing between rotameric splitting and matrix interference.

## Part 3: Comparative Data & Column Selection

When standard C18 fails, selection must be driven by analyte structure. The table below summarizes selectivity improvements observed in field applications for NDSRIs.

| Analyte Class                                | Recommended Phase        | Mechanism of Action                                                                                                          | Typical Resolution ( ) vs C18       |
|----------------------------------------------|--------------------------|------------------------------------------------------------------------------------------------------------------------------|-------------------------------------|
| Aromatic NDSRIs (e.g., N-nitroso-sertraline) | Biphenyl or Phenyl-Hexyl | -<br>interactions separate the nitroso-aromatic system from the non-nitroso parent API.[2]                                   | 1.5 - 3.0 (Significant Improvement) |
| Small Polar (NDMA, NDEA)                     | Porous Graphitic Carbon  | Retention based on polarizability and planar geometry; retains compounds eluting in void on C18.                             | > 5.0 (Retains where C18 fails)     |
| Positional Isomers                           | Fluoro-Phenyl (PFP)      | Halogenated phase offers shape selectivity and dipole-dipole interactions for isomers with different electron distributions. | 1.2 - 1.8 (Fine separation)         |
| General Screening                            | C18 (High Carbon Load)   | Hydrophobic interaction. Good baseline, but often fails for critical isomer pairs.                                           | 1.0 (Baseline)                      |

## Part 4: Advanced Protocol - Temperature-Controlled Coalescence

Objective: To confirm rotameric identity and improve integration accuracy without summing split peaks manually.

Prerequisites:

- LC System with column oven capable of  $60^{\circ}\text{C} \pm 1^{\circ}\text{C}$ .
- Mobile Phase compatible with high temperature (avoid highly volatile organic modifiers if possible, or use heat exchanger).

Step-by-Step:

- Baseline Run: Inject standard at  $25^{\circ}\text{C}$ . Record peak width at half height ( ) and valley height.
- Step Increase: Increase temperature in  $10^{\circ}\text{C}$  increments ( $35^{\circ}\text{C}$ ,  $45^{\circ}\text{C}$ ,  $55^{\circ}\text{C}$ ).
- Equilibration: Allow 15 minutes of stabilization at each step.
- Analysis:
  - As temperature rises, the interconversion rate ( ) between E and Z isomers increases.
  - Target: The point where two peaks merge into a single, sharper peak (or a slightly broad single peak).
  - Caution: Do not exceed the thermal stability of the nitrosamine (degradation is possible  $>80^{\circ}\text{C}$  for some labile NDSRIs).
- Validation: Verify that the total area counts (Sum of Peak 1 + Peak 2 at  $25^{\circ}\text{C}$ ) equals the Single Peak Area at  $55^{\circ}\text{C}$  (within  $\pm 5\%$ ).

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